

Ranatuerin-4 Pfam family PF08018 and InterPro classification

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Compound Focus: Ranatuerin-4

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Understanding Pfam and InterPro

Pfam and InterPro are key bioinformatics resources for classifying proteins into families and identifying their functional domains.

- **Pfam** is a database of protein families, each represented by multiple sequence alignments and hidden Markov models (HMMs) [1]. In the past, accessing a specific family like PF08018 would have been done through the Pfam website. However, the Pfam website has been retired and its data and features have been **integrated directly into the InterPro website** [1].
- **InterPro** provides an integrative classification that combines information from several source databases, including Pfam, into a single resource. It identifies functionally important domains, families, and conserved sites within protein sequences [1]. You can access all the familiar Pfam data through InterPro.

The Ranatuerin Peptide Family

The search results provide detailed information on peptides from the Ranatuerin-2 family, which share structural similarities with what is known about **Ranatuerin-4**. The table below summarizes the key characteristics based on available research.

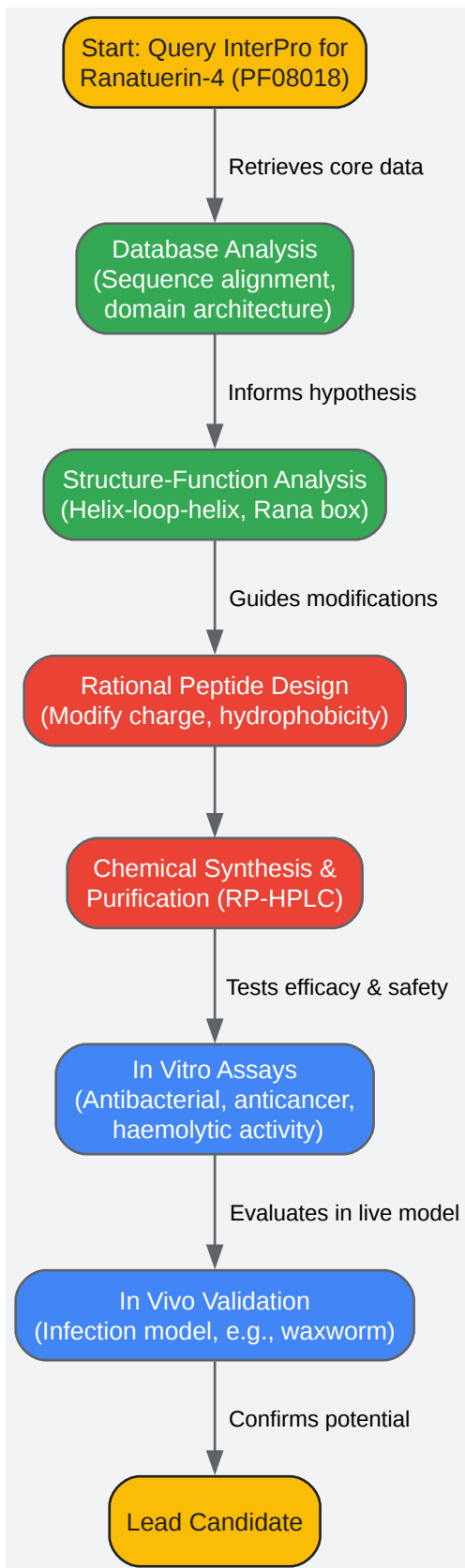
Feature	Description
Natural Source	Skin secretions of frogs (e.g., <i>Rana cascadae</i> , <i>Amolops wuyiensis</i>) [2] [3].
Primary Activity	Broad-spectrum antibacterial activity [2] [3].
Secondary Activity	Anticancer activity (observed in some family members, e.g., Ranatuerin-2) [3].
Common Structure	Helix-loop-helix motif (also described as a helix-turn-helix) [2] [3].
A Defining Feature	A C-terminal cyclic domain stabilized by a disulfide bridge, known as a "Rana box" [3].
Mechanism of Action	Membrane disruption (for antibacterial activity) [3].

Key insights from research on related peptides include:

- The **Rana box and its disulfide bridge** may be **dispensable for antibacterial activity**. Studies on Ranatuerin-2 show that linear analogs without the disulfide bridge can retain potency [3].
- **Cationicity (net positive charge) and hydrophobicity** are crucial for function. Enhancing these properties through peptide design has been shown to significantly optimize both antibacterial and anticancer activities while retaining the ability to kill bacteria via membrane disruption [3].

A Proposed Workflow for Research and Drug Development

Based on the broader context of antimicrobial peptide research, the following workflow outlines a potential R&D pipeline. The diagram below illustrates the key stages from database inquiry to lead optimization.



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References

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